

Review of 3-Nitropyrazole chemistry and applications

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Compound of Interest

Compound Name: 3-Nitropyrazole

Cat. No.: B1207149

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An In-depth Technical Guide to the Chemistry and Applications of 3-Nitropyrazole

For researchers, scientists, and drug development professionals, **3-nitropyrazole** and its derivatives represent a versatile class of heterocyclic compounds with a broad spectrum of applications. The introduction of a nitro group onto the pyrazole ring significantly influences its electronic properties and reactivity, making it a valuable scaffold in various fields, from energetic materials to pharmaceuticals.^{[1][2][3]} This technical guide provides a comprehensive overview of the synthesis, chemical properties, and key applications of **3-nitropyrazole**, with a focus on quantitative data and detailed experimental protocols.

Synthesis of 3-Nitropyrazole and Its Derivatives

The synthesis of **3-nitropyrazole** can be achieved through several routes, with the thermal rearrangement of N-nitropyrazole being a common and effective method.^{[1][4]} Direct nitration of pyrazole is also possible but can lead to a mixture of isomers.

A typical synthesis involves the N-nitration of pyrazole using a nitric acid/acetic anhydride system, followed by thermal rearrangement to yield **3-nitropyrazole**. The overall yield for this two-step process can be as high as 79.3%.

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Further functionalization of the **3-nitropyrazole** core allows for the synthesis of a wide array of derivatives with tailored properties. For instance, 3,5-diamino-4-nitropyrazole is a key precursor for developing insensitive energetic compounds. Its synthesis and subsequent derivatization are of significant interest in materials science.

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Experimental Protocols

Synthesis of N-Nitropyrazole:

- A mixture of acetic acid and acetic anhydride is prepared.
- Pyrazole, dissolved in acetic acid, is added to the mixture.
- The resulting solution is cooled, and a mixture of nitric acid and acetic anhydride is added dropwise while maintaining a low temperature.
- After the addition is complete, the reaction is stirred for a specified time.

- The mixture is then poured into ice water, and the precipitated N-nitropyrazole is filtered, washed, and dried.
- The yield for this step is reported to be around 85.5%.

Thermal Rearrangement to **3-Nitropyrazole**:

- N-nitropyrazole is dissolved in a high-boiling solvent such as anisole.
- The solution is heated to approximately 145°C for several hours.
- After cooling, the product, **3-nitropyrazole**, crystallizes out of the solution.
- The crystals are collected by filtration, washed with a suitable solvent, and dried.
- This rearrangement step can achieve a yield of up to 92.8%.

Chemical Properties and Reactions

The pyrazole ring is aromatic, and the presence of the nitro group deactivates the ring towards electrophilic substitution while activating it for nucleophilic substitution. The N-H proton is acidic and can be removed by a base to form the corresponding anion, which can then be used in further reactions, such as the synthesis of metal salts.

3-Nitropyrazoles can participate in [3+2] cycloaddition reactions, which are a powerful tool for the synthesis of five-membered heterocyclic systems. These reactions are crucial for building complex molecular architectures for various applications.

Applications of 3-Nitropyrazole Derivatives

The applications of **3-nitropyrazole** derivatives are diverse, ranging from high-energy materials to biologically active compounds.

Energetic Materials

The high nitrogen content and positive heat of formation of many nitropyrazole derivatives make them suitable for use as explosives, propellants, and pyrotechnics. Research in this area

focuses on synthesizing compounds that offer a balance between high performance and low sensitivity to stimuli such as impact and friction.

Compound	Density (g/cm ³)	Detonation Velocity (km/s)	Detonation Pressure (GPa)	Reference(s)
4-Nitropyrazole	1.52	6.68	18.81	
3,5-Dinitropyrazole	1.80	7.76	25.57	
Dihydrazinium 3,5-bis(dinitromethyl)-4-nitro-1H-pyrazole	1.88	8.931	35.9	

Pharmaceuticals and Agrochemicals

The **3-nitropyrazole** scaffold is a key building block in medicinal and agrochemical chemistry. Derivatives have shown a range of biological activities, including antimicrobial, parasitocidal, and herbicidal properties. For example, certain 1,4-disubstituted-**3-nitropyrazoles** have been patented for their effectiveness in controlling bacterial diseases in animals. The pyrazole nucleus is present in several clinically used nonsteroidal anti-inflammatory drugs (NSAIDs).

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Corrosion Inhibitors

Certain pyrazole derivatives have been investigated as corrosion inhibitors for metals in acidic media. Their effectiveness is attributed to their ability to adsorb onto the metal surface, forming a protective layer. The presence of heteroatoms (nitrogen) and π -electrons in the aromatic ring facilitates this adsorption.

Safety and Handling

3-Nitropyrazole is classified as harmful if swallowed and can cause serious eye damage. Appropriate personal protective equipment, including safety goggles and gloves, should be worn when handling this compound. Due to its potential energetic nature, it should be handled with care and protected from heat and shock.

Conclusion

3-Nitropyrazole is a compound of significant interest with a rich chemistry and a wide array of applications. Its utility as a precursor for high-performance energetic materials is well-established. Furthermore, its role as a versatile scaffold in the development of new pharmaceuticals and agrochemicals continues to be an active area of research. The ability to functionalize the pyrazole ring allows for the fine-tuning of its properties to meet the demands of various applications, ensuring that **3-nitropyrazole** and its derivatives will remain an important focus for the scientific community.

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